Technical Guide: Spectroscopic Characterization of 2,3-Dibromo-2-propen-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Dibromo-2-propen-1-ol*
CAS No.:	*7228-11-7*
Cat. No.:	*B1609472*

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Chemical Profile & Significance

2,3-Dibromo-2-propen-1-ol is a bifunctional allylic alcohol characterized by a vicinal dibromoalkene motif. It serves as a critical intermediate in the synthesis of brominated flame retardants (e.g., reactive polyurethane additives) and pharmaceutical precursors.

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Property	Data
IUPAC Name	2,3-Dibromo-2-propen-1-ol
CAS Number	7228-11-7
Molecular Formula	
Molecular Weight	215.87 g/mol
Appearance	Clear to pale yellow viscous liquid
Boiling Point	60–62 °C (0.1 mmHg)
Density	~2.22 g/mL
Isomerism	Exists as E (trans) and Z (cis) isomers; commercial grades are often mixtures.

Synthesis Protocol (High E-Selectivity)

The synthesis of **2,3-dibromo-2-propen-1-ol** is achieved via the electrophilic addition of elemental bromine to propargyl alcohol.[1] While traditional methods in

yield nearly 1:1 E:Z mixtures, recent protocols (e.g., WO2019067883A1) utilize aqueous or protic solvents to drive the reaction toward the thermodynamically stable E-isomer (>95%).

Experimental Workflow

Reagents: Propargyl alcohol (1.0 eq), Elemental Bromine (1.0 eq), Water (Solvent).[2]

- Setup: Charge a jacketed glass reactor with propargyl alcohol and water (1:5 v/v ratio). Cool the mixture to 0–5 °C.
- Bromination: Add elemental bromine dropwise over 2 hours, maintaining the internal temperature <10 °C. The reaction is highly exothermic.
    - Mechanistic Note: The reaction proceeds via a bromonium ion intermediate. In water, the solvent assists in stabilizing the transition state, favoring the anti-addition that leads to the E-isomer.

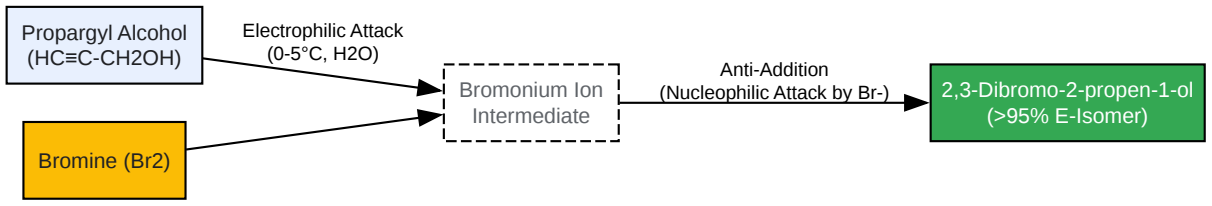
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- Quenching: Stir for an additional hour at room temperature. Quench excess bromine with a saturated sodium bisulfite solution until the orange color dissipates.
- Extraction: Extract the aqueous layer with dichloromethane (

  , 3x).
- Purification: Dry the organic phase over anhydrous

  , filter, and concentrate under reduced pressure. Distill the crude oil under high vacuum (0.1 mmHg) to obtain the pure product.

Reaction Pathway Diagram



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Caption: Electrophilic addition pathway favoring E-isomer formation via anti-addition mechanism.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

The E and Z isomers are distinguishable by the chemical shift of the vinylic proton and the methylene protons. The E-isomer typically exhibits a vinylic proton signal downfield compared to the Z-isomer due to the deshielding anisotropy of the bromine atom.

NMR Data (400 MHz,

)

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Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling ( )	Assignment
=CH-Br	6.55 – 6.65	Singlet (s)	1H	-	Vinylic Proton (C3)
-CH -OH	4.35 – 4.45	Singlet (s)	2H	-	Allylic Methylene (C1)
-OH	2.00 – 2.50	Broad (br s)	1H	-	Hydroxyl (Variable)

- Note: In the Z-isomer, the methylene protons may appear slightly upfield (~4.2 ppm), and the vinylic proton may show subtle allylic coupling (Hz) if resolution permits.
- Reference: Data correlates with findings by Schuh & Glorius (2007) and Kodomari et al. (1989).[3]

NMR Data (100 MHz,)

Carbon Environment	Chemical Shift (, ppm)	Assignment
C2 (=C(Br)-)	120.0 – 125.0	Quaternary Vinylic Carbon
C3 (=CH-Br)	105.0 – 110.0	Terminal Vinylic Carbon
C1 (-CH -)	65.0 – 68.0	Allylic Methylene

B. Infrared Spectroscopy (FT-IR)

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The IR spectrum is dominated by the hydroxyl stretch and the characteristic alkene/halo-alkene vibrations.

Frequency (cm)	Intensity	Vibrational Mode	Functional Group
3300 – 3450	Strong, Broad		Alcohol (H-bonded)
3080 – 3095	Weak		Vinylic C-H Stretch
1610 – 1630	Medium		Alkene Stretch
1050 – 1070	Strong		Primary Alcohol C-O Stretch
600 – 700	Medium/Strong		Carbon-Bromine Stretch

C. Mass Spectrometry (EI-MS)

The mass spectrum is definitive due to the unique isotopic signature of bromine (

and

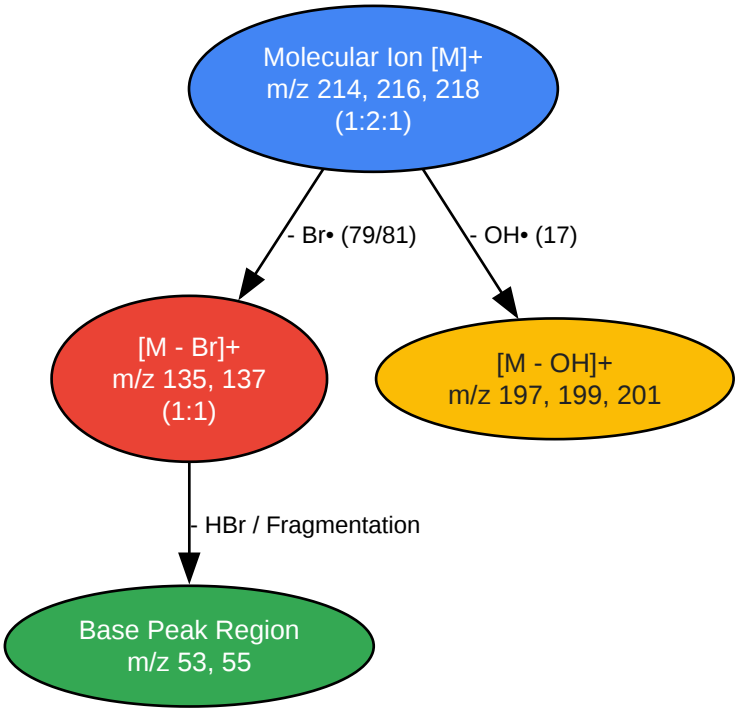
in a ~1:1 ratio). A dibromo compound (

) exhibits a characteristic 1:2:1 triplet pattern for the molecular ion cluster.

Key Fragmentation Ions

m/z (Mass-to-Charge)	Relative Abundance	Ion Identity	Interpretation
214, 216, 218	~1 : 2 : 1		Molecular Ion. Confirms presence.
197, 199, 201	Low		Loss of Hydroxyl group.
135, 137	High		Loss of one Bromine atom (or).
53	High		Propargyl/Allyl cation derivatives (Loss of).

Fragmentation Pathway Diagram



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Caption: Electron Impact (EI) fragmentation pathway showing the characteristic loss of bromine isotopes.

References

- Schuh, K., & Glorius, F. (2007).[3] Synthesis of **2,3-Dibromo-2-propen-1-ol** and its application in cross-coupling. Synthesis, 2007(15), 2297-2306.[3]
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- NIST Mass Spectrometry Data Center.**2,3-Dibromo-2-propen-1-ol** (Predicted Data). National Institute of Standards and Technology.

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